

# 14-Pentadecenoic acid CAS number and chemical structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **14-Pentadecenoic acid**

Cat. No.: **B102606**

[Get Quote](#)

## An In-Depth Technical Guide to 14-Pentadecenoic Acid

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**14-Pentadecenoic acid** (also known as  $\omega$ -pentadecenoic acid) is a long-chain monounsaturated fatty acid with the lipid number C15:1. Its terminal olefinic group makes it a subject of interest for various chemical and materials science applications. This technical guide provides a comprehensive overview of its chemical properties, known applications, and a summary of relevant experimental procedures.

## Chemical Structure and Identification

The definitive identification of **14-pentadecenoic acid** is crucial for research and development. Its chemical structure is characterized by a 15-carbon chain with a terminal double bond between C14 and C15.

Chemical Structure:

Table 1: Chemical and Physical Properties of **14-Pentadecenoic Acid**

Property	Value	Reference(s)
CAS Number	17351-34-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>15</sub> H <sub>28</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	240.38 g/mol	<a href="#">[1]</a>
IUPAC Name	Pentadec-14-enoic acid	<a href="#">[1]</a>
Synonyms	ω-Pentadecenoic acid, FA 15:1	<a href="#">[2]</a>
Physical State	Solid	<a href="#">[2]</a>
Solubility	DMF: 25 mg/ml; DMSO: 10 mg/ml; Ethanol: 25 mg/ml; DMF:PBS (pH 7.2) (1:1): 0.25 mg/ml	<a href="#">[2]</a>
Storage Temperature	-20°C	<a href="#">[2]</a>

## Applications in Materials Science

**14-Pentadecenoic acid** serves as a valuable monomer in the synthesis of specialized polymers, primarily due to its terminal double bond which is amenable to polymerization and chemical modification.

## Fibrous Scaffold Biomaterials for Tissue Engineering

**14-Pentadecenoic acid** has been utilized in the fabrication of fibrous scaffold biomaterials.[\[2\]](#) These scaffolds, often produced through techniques like electrospinning, can mimic the extracellular matrix, providing a supportive structure for cell growth and tissue regeneration.[\[3\]](#) The inclusion of fatty acid derivatives can influence the mechanical properties and biocompatibility of the resulting biomaterial.

## Metallomesogenic Side-Chain Polymers

Another significant application is in the construction of metallomesogenic side-chain polymers.[\[4\]](#) These polymers incorporate metal ions and liquid crystal properties, making them suitable for specialized applications such as coatings for capillary columns in gas chromatography.[\[2\]](#)[\[4\]](#)

The long aliphatic chain of **14-pentadecenoic acid** contributes to the liquid crystalline behavior of the polymer.

## Experimental Protocols

Detailed experimental protocols for the synthesis and application of **14-pentadecenoic acid** are not widely published. However, methodologies for related compounds and general procedures for fatty acid analysis provide a foundation for experimental design.

### Synthesis of a Related Compound: (Z)-14-Methyl-9-pentadecenoic Acid

While a direct protocol for **14-pentadecenoic acid** is not readily available in the reviewed literature, an improved synthesis for a structurally related compound, (Z)-14-methyl-9-pentadecenoic acid, has been reported. This multi-step synthesis starts from commercially available 8-bromo-1-octanol and utilizes (trimethylsilyl)acetylene as a key reagent. This approach could potentially be adapted for the synthesis of **14-pentadecenoic acid** by selecting appropriate starting materials.

### General Protocol for Fatty Acid Analysis by Gas Chromatography (GC)

The analysis of **14-pentadecenoic acid**, particularly its quantification in biological or synthetic samples, is typically performed using gas chromatography. The general steps are as follows:

- **Lipid Extraction:** Lipids are extracted from the sample matrix using a solvent system, commonly a mixture of chloroform and methanol.
- **Saponification (Optional):** If the fatty acid is esterified, a saponification step using a base (e.g., KOH) is required to release the free fatty acid.
- **Derivatization:** The carboxylic acid group is converted to a more volatile ester, typically a fatty acid methyl ester (FAME), by reaction with a methylating agent (e.g.,  $\text{BF}_3$ -methanol or  $\text{HCl}$ -methanol).
- **GC Analysis:** The FAMEs are separated and quantified using a gas chromatograph equipped with an appropriate column (e.g., a polar capillary column) and a detector (e.g., Flame

Ionization Detector - FID or Mass Spectrometer - MS).

## Biological Activity and Signaling Pathways

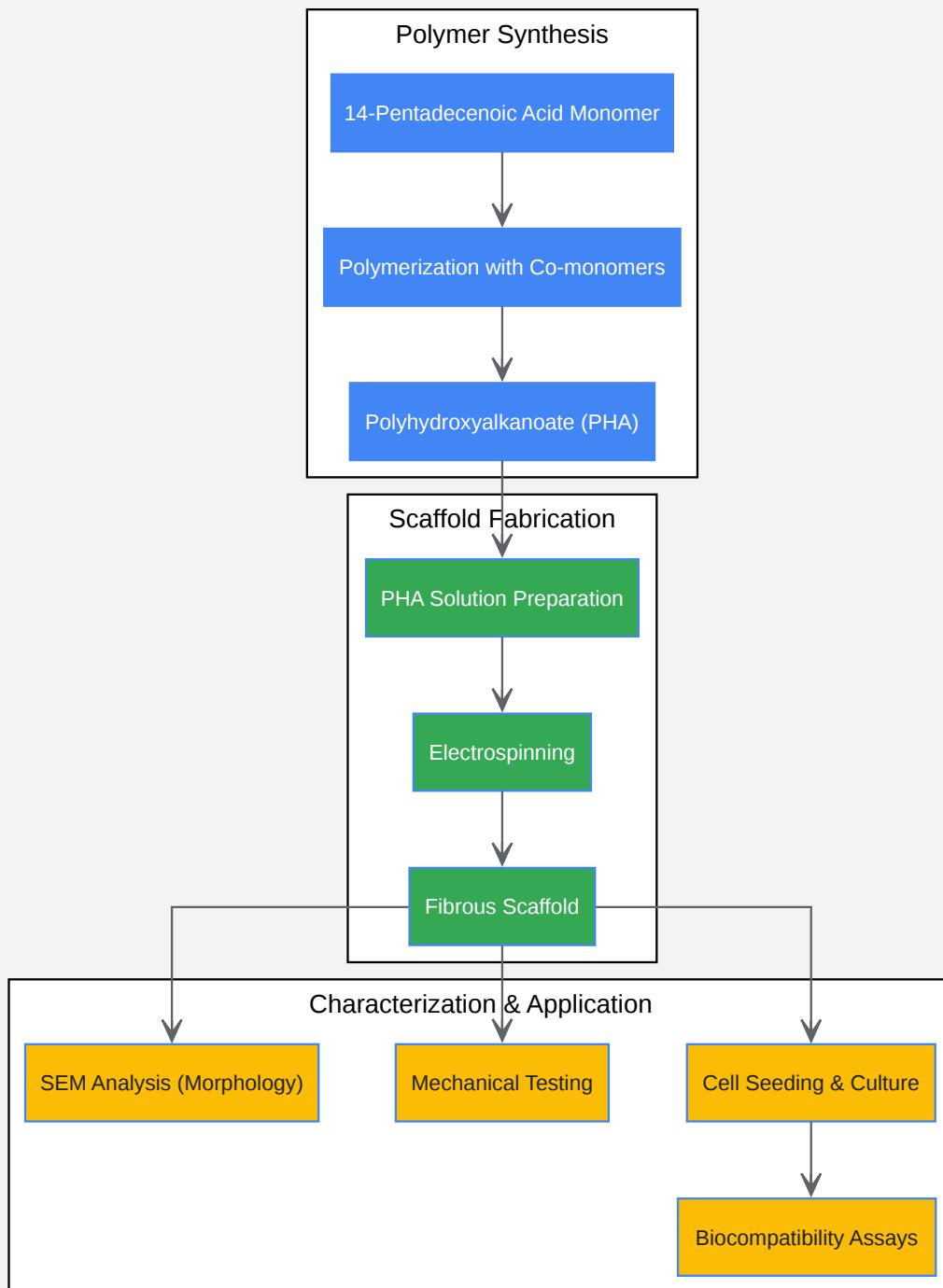
A comprehensive search of the scientific literature reveals a significant gap in the understanding of the specific biological activities and signaling pathways of **14-pentadecenoic acid**. Much of the research on C15 fatty acids has focused on its saturated counterpart, pentadecanoic acid (C15:0). Pentadecanoic acid has been investigated for its roles in various cellular processes, including the modulation of AMPK and mTOR signaling pathways, and has been linked to cardiometabolic health.[\[5\]](#)[\[6\]](#)

However, it is crucial to note that the biological effects of saturated and unsaturated fatty acids can differ significantly. Therefore, the signaling pathways associated with pentadecanoic acid cannot be directly attributed to **14-pentadecenoic acid**. One study noted the oxidation of **14-pentadecenoic acid** as a result of the growth of *Micrococcus cerificans*.[\[2\]](#)[\[7\]](#) Further research is required to elucidate the specific biological functions and cellular signaling cascades involving **14-pentadecenoic acid**.

## Mandatory Visualizations

Due to the lack of specific information regarding the biological signaling pathways of **14-pentadecenoic acid**, a diagram illustrating a known application workflow is provided instead.

## Experimental Workflow: Fabrication of Fibrous Scaffolds

[Click to download full resolution via product page](#)

Caption: Workflow for fibrous scaffold fabrication.

This diagram illustrates the general workflow for utilizing **14-pentadecenoic acid** in the creation of polyhydroxyalkanoate (PHA) fibrous scaffolds for tissue engineering applications, from polymer synthesis to characterization.

## Conclusion

**14-Pentadecenoic acid** is a monounsaturated fatty acid with established applications in materials science, particularly in the development of biomaterials and specialized polymers. While its chemical properties are well-defined, there is a notable scarcity of detailed experimental protocols for its synthesis and application. Furthermore, a significant knowledge gap exists regarding its specific biological roles and signaling pathways, which are often conflated with those of its saturated analog, pentadecanoic acid. This highlights a clear need for further research to unlock the full potential of **14-pentadecenoic acid** in both materials and life sciences.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 14-Pentadecenoic acid | C15H28O2 | CID 543854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. Polyhydroxyalkanoates as biomaterial for electrospun scaffolds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Pentadecanoic Acid (C15:0), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [14-Pentadecenoic acid CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b102606#14-pentadecenoic-acid-cas-number-and-chemical-structure>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)